

Uncinatone (CAS No. 99624-92-7): A Technical Guide

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Compound of Interest

Compound Name: *Uncinatone*

Cat. No.: *B1683396*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Uncinatone, a natural abietane diterpenoid, has garnered significant interest within the scientific community for its diverse biological activities.^{[1][2]} Isolated primarily from the roots of *Clerodendrum bungei*, this compound has demonstrated potential as a modulator of key physiological and pathological processes.^{[1][2]} This technical guide provides a comprehensive overview of **Uncinatone**, summarizing its chemical properties, biological activities, and known mechanisms of action. Detailed experimental protocols and visual representations of associated signaling pathways are included to support further research and development efforts.

Chemical and Physical Properties

Uncinatone is characterized by a tetracyclic abietane skeleton. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	99624-92-7	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₂₀ H ₂₂ O ₄	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	326.39 g/mol	--INVALID-LINK--, --INVALID-LINK--
IUPAC Name	(9S,11bS)-7,11-dihydroxy-3,4,9,11b-tetramethyl-1,2,8,9-tetrahydronaphtho[2,1-f][3]benzofuran-6-one	--INVALID-LINK--, --INVALID-LINK--
Synonyms	cis-1,8,9,11b-Tetrahydro-7,11-dihydroxy-3,4,9,11b-tetramethylphenanthro[3,2-b]furan-6(2H)-one	--INVALID-LINK--
Appearance	Orange powder	--INVALID-LINK--
Purity	>98%	--INVALID-LINK--
SMILES	<chem>C[C@H]1CC2=C(C3=C(C(=C2O1)O)[C@]4(CCC(=C(C4=CC3=O)C)C)O</chem>	--INVALID-LINK--
InChI Key	IQGPVLVWUUPQMQ-FVINQWEUSA-N	--INVALID-LINK--, --INVALID-LINK--

Biological Activities and Quantitative Data

Uncinatone exhibits a range of biological effects, including cytotoxicity against various cancer cell lines, inhibition of nitric oxide production, and modulation of the complement system.

Cytotoxicity and Anti-proliferative Activity

Uncinatonone has been reported to exhibit moderate cytotoxicity and inhibit the proliferation of several cancer cell lines.[2] A key mechanism underlying its anti-proliferative effect is the induction of cell cycle arrest at the G2/M phase.[2]

Cell Line	Activity	IC ₅₀ (μM)	Reference
B16 (murine melanoma)	Moderate Cytotoxicity	Data not specified	[2]
HGC-27 (human gastric)	Moderate Cytotoxicity	Data not specified	[2]
HEK-293 (human epithelial kidney)	Moderate Cytotoxicity	Data not specified	[2]

Note: While the referenced literature describes the cytotoxicity as "moderate," specific IC₅₀ values were not provided in the abstract. Researchers are encouraged to consult the full publication for detailed quantitative data.

Anti-inflammatory Activity

Uncinatonone has been shown to inhibit the production of nitric oxide (NO) induced by lipopolysaccharide (LPS). Overproduction of NO is a hallmark of inflammation, and its inhibition suggests potential anti-inflammatory applications for **Uncinatonone**.

Complement System Inhibition

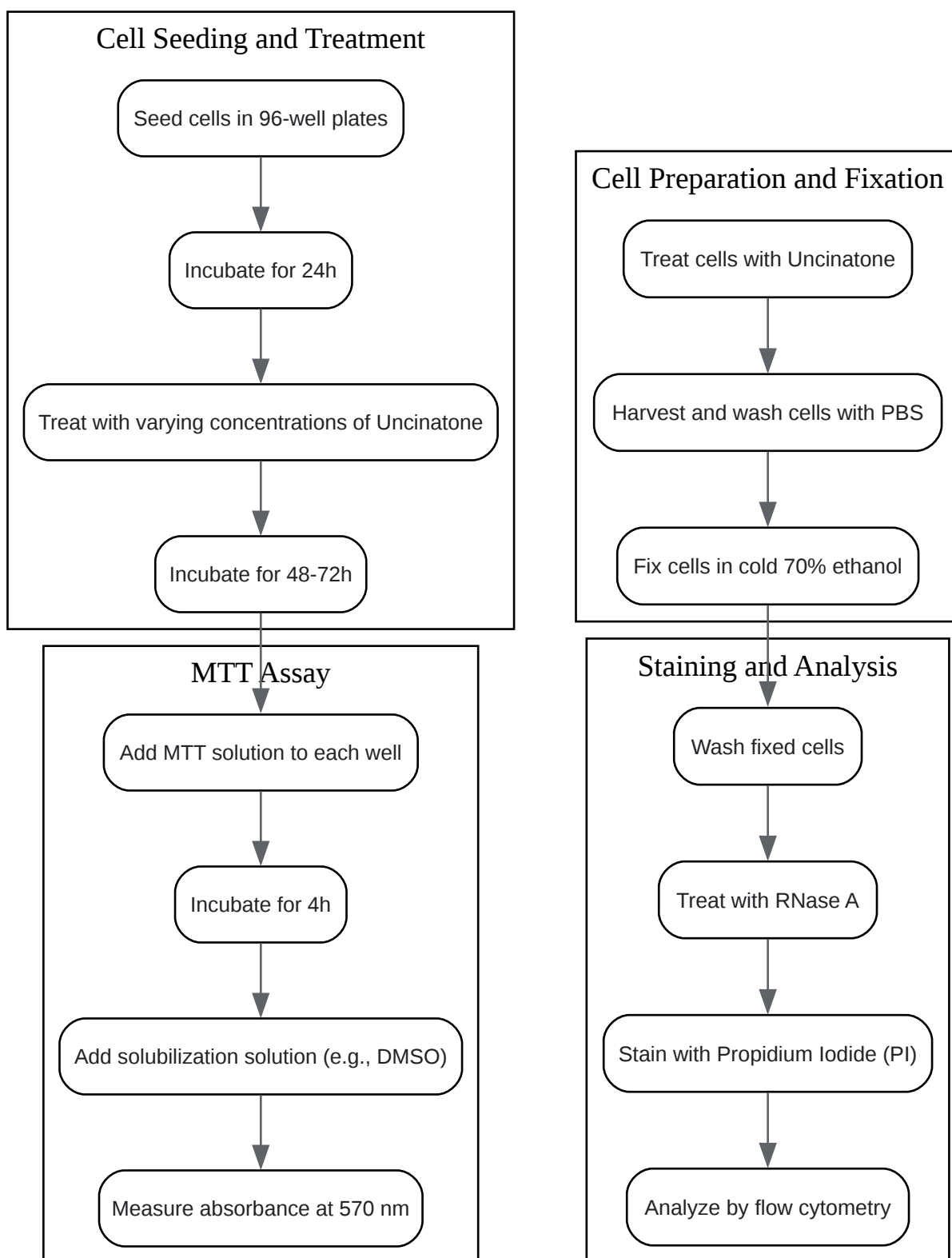
The compound has also demonstrated inhibitory activity against the classical pathway of the complement system, a key component of the innate immune response. Dysregulation of the complement system is implicated in various inflammatory and autoimmune diseases.

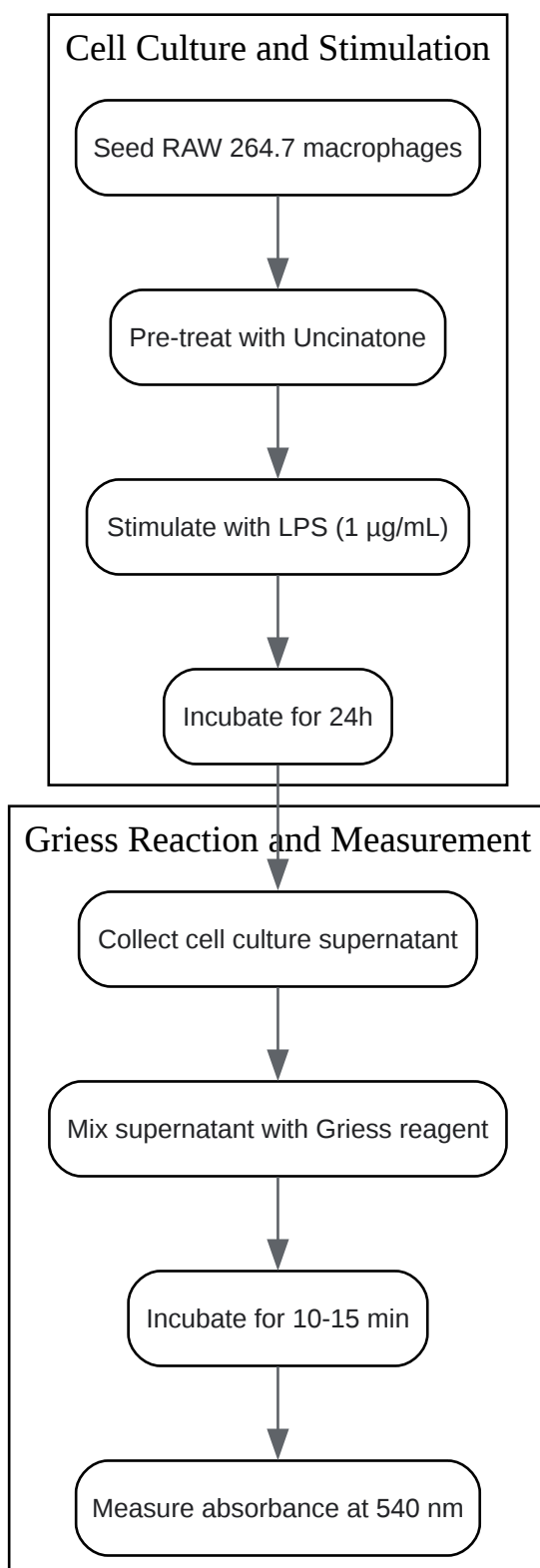
Experimental Protocols

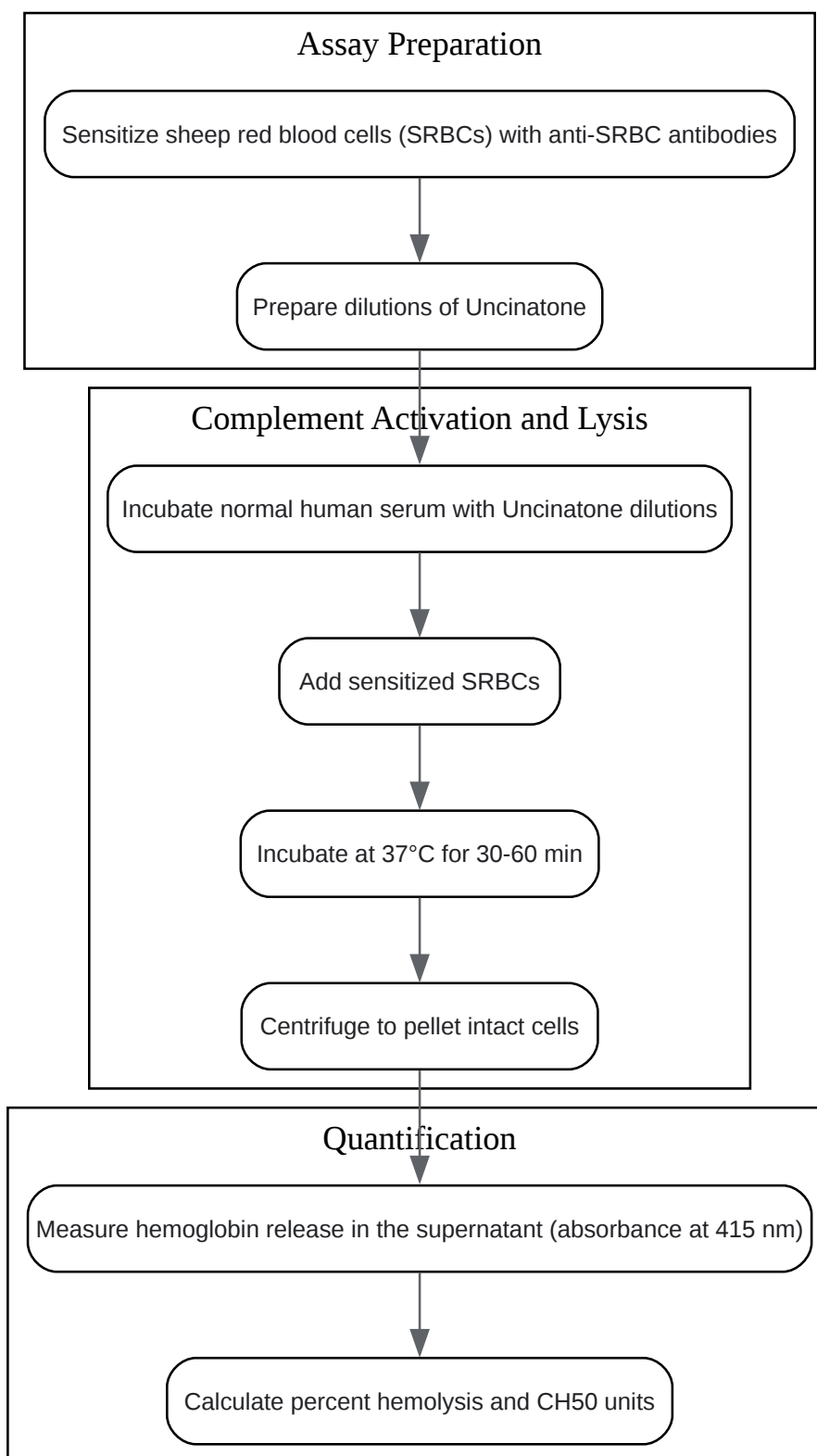
This section provides detailed methodologies for key experiments related to the biological activities of **Uncinatonone**. These protocols are based on established methods and can be adapted for specific research needs.

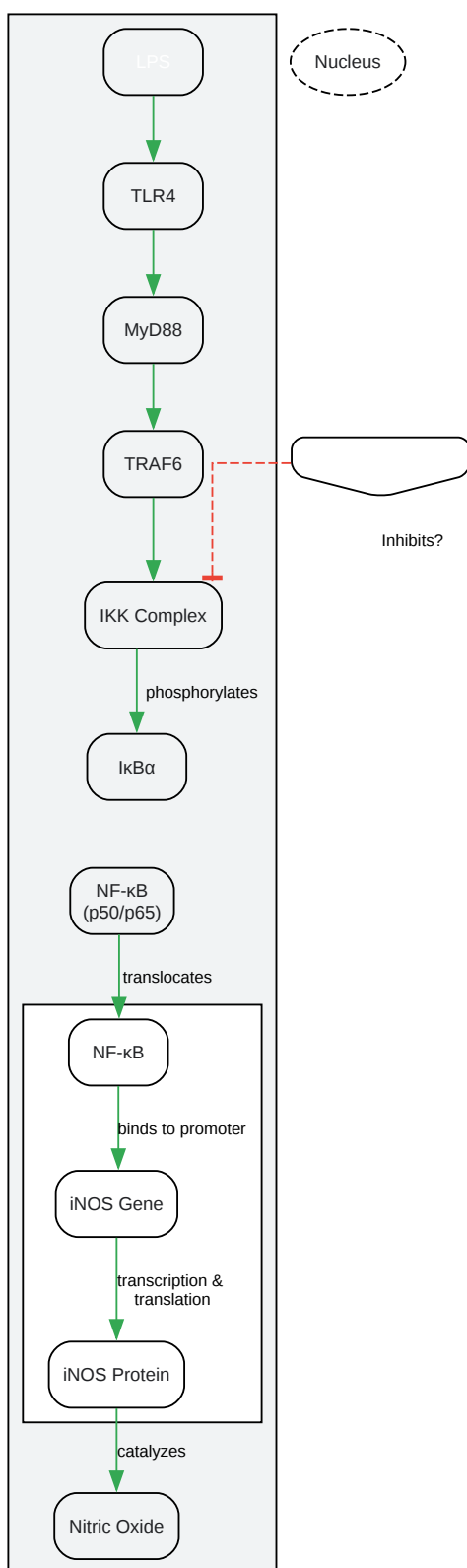
Cytotoxicity Assay (MTT Assay)

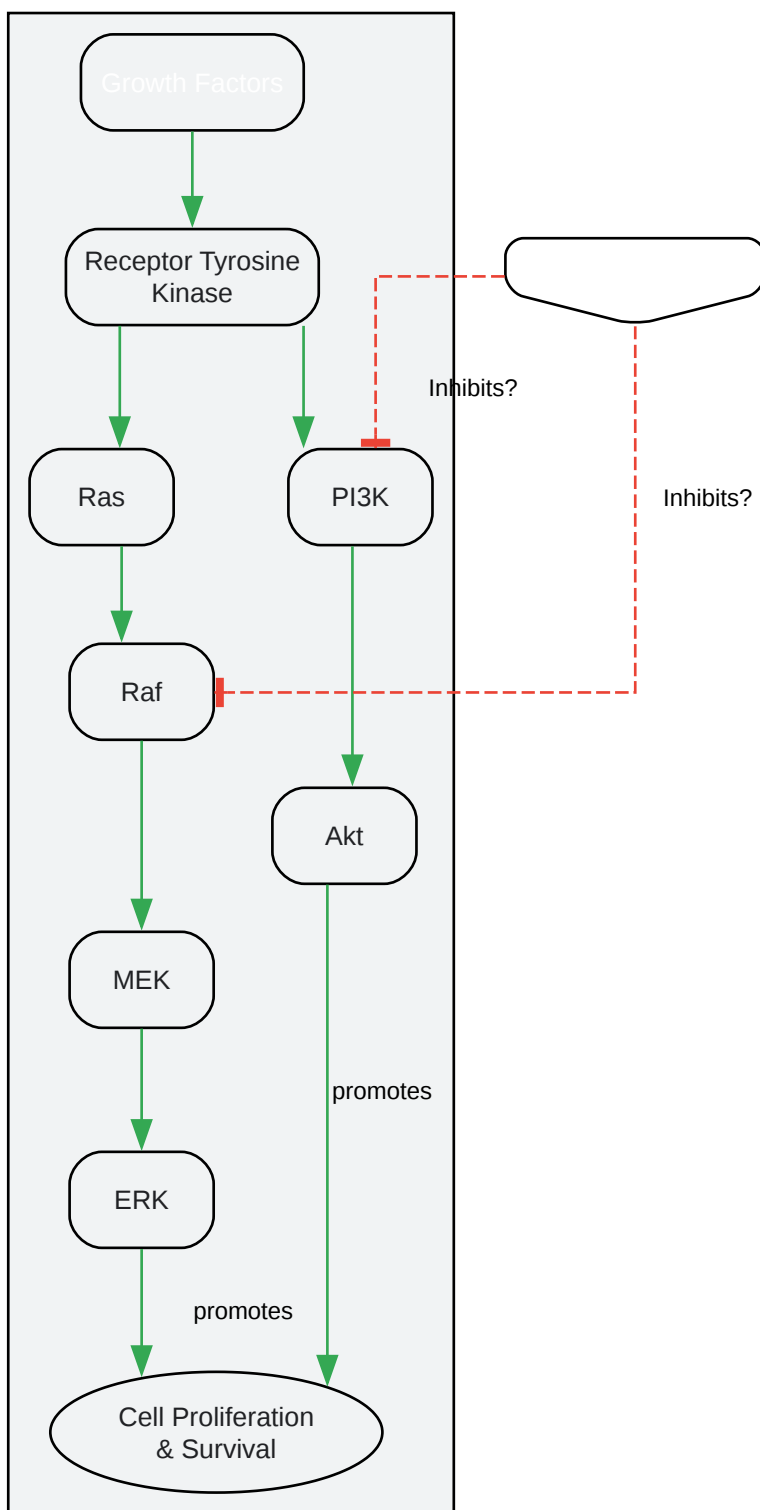
This protocol outlines a standard procedure for assessing the cytotoxic effects of **Uncinatone** on cancer cell lines.











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